

Essential Safety and Logistical Information for Handling 3,4,5-Tribromopyridine

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Compound of Interest

Compound Name: **3,4,5-Tribromopyridine**

Cat. No.: **B189418**

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for **3,4,5-Tribromopyridine**, ensuring a secure laboratory environment.

Physicochemical and Safety Data

A summary of key quantitative data for **3,4,5-Tribromopyridine** is presented below for easy reference.

Property	Value	Source
Chemical Formula	$C_5H_2Br_3N$	[1] [2] [3] [4]
Molecular Weight	315.79 g/mol	[2] [3] [4]
Appearance	White to off-white or pale yellow crystalline powder/solid	[1] [2] [4]
Melting Point	105-109 °C	[2]
Boiling Point	284.0 ± 35.0 °C at 760 Torr (Predicted)	[5]
Density	2.406 ± 0.06 g/cm³ (Predicted)	[5]
Flash Point	125.6 ± 25.9 °C (Predicted)	[5]
Solubility	Slightly soluble in water (1.1 g/L at 25°C, Calculated)	[6]
Storage Temperature	2-8°C	[5]
Hazard Classifications	Acute Toxicity 3 (Oral, Dermal, Inhalation), Skin Irritant 2, Eye Irritant 2, Specific Target Organ Toxicity - Single Exposure 3 (Respiratory system)	[2] [3]

Note: Occupational Exposure Limits (OELs) for **3,4,5-Tribromopyridine** have not been established by major regulatory bodies. In the absence of specific limits, it is crucial to handle this compound with a high degree of caution, minimizing exposure through engineering controls, administrative controls, and personal protective equipment.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely handling **3,4,5-Tribromopyridine** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work Area: All handling of solid **3,4,5-Tribromopyridine** must be conducted within a certified chemical fume hood to minimize inhalation exposure. The work surface should be clean and uncluttered.
- Ventilation: Ensure the fume hood has adequate airflow and is functioning correctly before starting any work.
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible. A spill kit appropriate for solid chemical spills should be available.

2. Personal Protective Equipment (PPE): A comprehensive PPE plan is mandatory when handling this compound.[\[3\]](#)

- Eye and Face Protection: Chemical safety goggles and a face shield are required to protect against potential splashes and airborne particles.
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., Nitrile rubber). It is recommended to double-glove.
 - Lab Coat: A chemically resistant lab coat or apron must be worn.
 - Footwear: Closed-toe shoes are mandatory.
- Respiratory Protection: If there is a risk of dust generation outside of a fume hood, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is necessary.

3. Weighing and Dispensing:

- Containment: When weighing, use a balance inside the fume hood or a ventilated balance enclosure to contain any dust.
- Tools: Use appropriate tools, such as spatulas, to handle the solid. Avoid actions that could generate dust.

- Aliquotting: Carefully measure and transfer the required amount of the chemical, minimizing the risk of spills.

4. Experimental Procedures:

- Reactions: All experimental procedures involving **3,4,5-Tribromopyridine** should be performed within the chemical fume hood.
- Sash Position: Keep the fume hood sash at the lowest possible height that still allows for comfortable and safe work.

5. Post-Handling and Cleanup:

- Decontamination: Thoroughly decontaminate all surfaces and equipment that have come into contact with **3,4,5-Tribromopyridine** using a suitable solvent (e.g., acetone). Collect the rinsate as hazardous waste.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

Disposal Plan

Proper disposal of **3,4,5-Tribromopyridine** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Halogenated Waste: All solid waste contaminated with **3,4,5-Tribromopyridine** (e.g., weigh boats, contaminated paper towels, used gloves) must be collected in a designated, properly labeled hazardous waste container for halogenated organic solids.
- Liquid Waste: Any solutions containing **3,4,5-Tribromopyridine** or rinsates from cleaning contaminated glassware should be collected in a separate, labeled hazardous waste container for halogenated organic liquids.
- Sharps: Contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

2. Container Management:

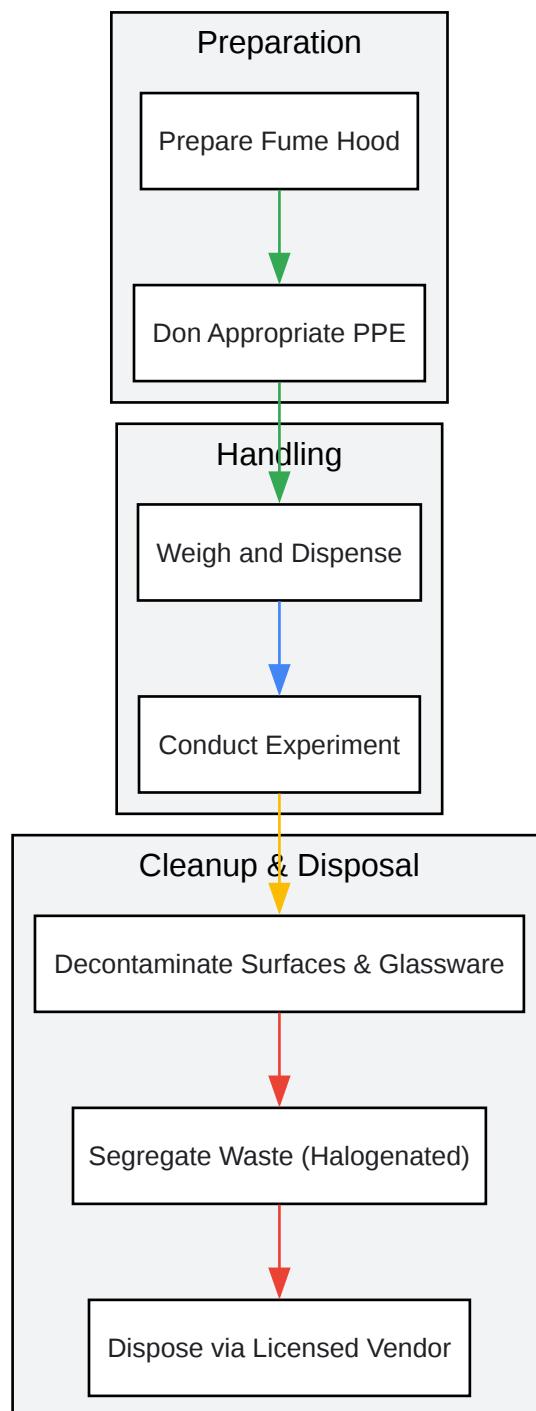
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**3,4,5-Tribromopyridine**," and the associated hazards (e.g., Toxic, Irritant).
- Closure: Keep waste containers tightly closed when not in use.
- Storage: Store waste containers in a designated satellite accumulation area away from incompatible materials.

3. Final Disposal:

- Institutional Procedures: Follow your institution's specific hazardous waste disposal procedures.
- Licensed Disposal: The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing. Do not discharge to sewer systems.[\[3\]](#)

Workflow for Handling 3,4,5-Tribromopyridine

Workflow for Safe Handling of 3,4,5-Tribromopyridine

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Caption: A flowchart illustrating the key steps for the safe handling and disposal of **3,4,5-Tribromopyridine**.

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